

Purpurogallin early research Arthur George Perkin

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Compound Focus: Purpurogallin

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Historical Research by A.G. Perkin

Arthur George Perkin, a Professor of Colour Chemistry and Dyeing at the University of Leeds, began his detailed chemical investigation of **purpurogallin** in the early 1900s [1]. His work focused on establishing the compound's chemical structure and properties.

Key Early Findings on Purpurogallin

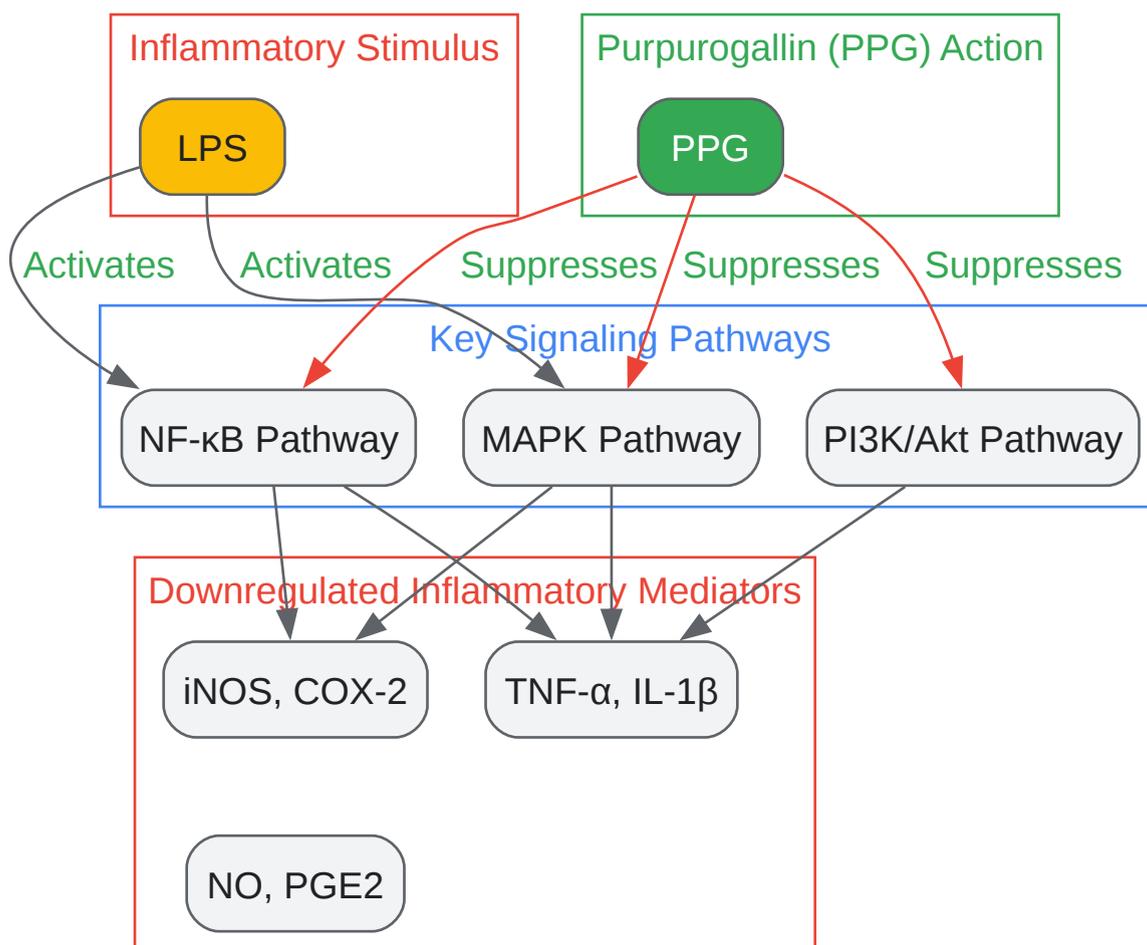
Aspect Investigated	Key Finding / Method
Chemical Nature	Benzotropolone-containing natural product; orange-red, crystalline solid [2].
Origin	Aglycone found in its glycosidic form (dryophantin) in nutgalls and oak bark [2].
Early Synthesis	Prepared via oxidation of pyrogallol [2].
Structural Analysis	Characterized formation of derivatives like trimethyl ether and the triacetate [2].

Perkin's work established **purpurogallin**'s identity as C₁₁H₈O₅ and laid the groundwork for understanding its complex benzannulenone structure [2]. This early research was part of his broader distinguished career

investigating natural coloring matters, for which he was elected a Fellow of the Royal Society and awarded the Davy Medal in 1924 [1].

Modern Pharmacological Mechanisms

Contemporary research has uncovered **purpurogallin's** potent bioactivities, particularly its anti-inflammatory and anticancer effects, by targeting specific cellular signaling pathways.



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Purpurogallin suppresses multiple pro-inflammatory signaling pathways [3] [4]

Anti-inflammatory Mechanisms

- **Inhibition of Pro-inflammatory Mediators:** In LPS-stimulated BV2 microglial cells, **purpurogallin** significantly inhibited the production of **nitric oxide (NO)** and **prostaglandin E2 (PGE2)**. This effect was achieved through the downregulation of the key enzymes **iNOS (inducible NO synthase)** and **COX-2 (cyclooxygenase-2)** [3] [4].
- **Suppression of Pro-inflammatory Cytokines:** The compound attenuated the production and expression of **TNF- α (tumor necrosis factor- α)** and **IL-1 β (interleukin-1 β)** at both the mRNA and protein levels [3] [4].
- **Modulation of Signaling Pathways:** The molecular mechanism involves the suppression of the **NF- κ B pathway** by inhibiting the translocation of its p65 subunit into the nucleus and preventing the degradation of its inhibitor, **I κ B**. **Purpurogallin** also suppresses the **MAPK (mitogen-activated protein kinase)** and **PI3K/Akt pathways** [3] [4].
- **Neuroprotective Effects:** By inhibiting these pathways in activated microglia, **purpurogallin** exerts neuroprotective effects, suggesting potential for treating neurodegenerative diseases [3]. A 2022 study also showed it improves neurological functions in a mouse model of cerebral ischemia and reperfusion by inhibiting **endoplasmic reticulum stress** and **neuroinflammation** [5].

Anticancer Mechanisms

- **Direct Inhibition of MEK1/2:** **Purpurogallin** suppresses esophageal squamous cell carcinoma (ESCC) growth by directly targeting and inhibiting **MEK1/2 (mitogen-activated protein kinase kinase 1/2)**, which are key components of the MAPK/ERK pathway. This was confirmed through *in vitro* kinase assays [6].
- **Cell Cycle Arrest and Apoptosis:** The inhibition of the MEK/ERK pathway by **purpurogallin** led to cell cycle arrest in the S and G2 phases by reducing **Cyclin A2** and **Cyclin B1** expression. It also induced apoptosis by activating **PARP (poly (ADP-ribose) polymerase)** cleavage [6].
- ***In Vivo* Efficacy:** The anticancer effect was demonstrated *in vivo*, where **purpurogallin** suppressed tumor growth in a patient-derived xenograft mouse model of ESCC [6].

Key Experimental Data and Protocols

The following table summarizes quantitative findings from key cellular studies on **purpurogallin**.

Summary of Key Experimental Findings in Cellular Models

Biological Effect	Experimental Model	Key Measured Outcomes	Significant Findings / IC ₅₀
Anti-inflammatory [3] [4]	LPS-stimulated BV2 microglial cells	NO production; PGE2 production; TNF- α & IL-1 β expression.	Significant inhibition of all mediators; e.g., reduced NO and PGE2 via iNOS/COX-2 downregulation.
Anticancer [6]	ESCC cells (KYSE-30, KYSE-450)	Cell viability (anchorage-dependent & independent); MEK1/2 kinase activity.	Inhibited cell growth; directly bound and inhibited MEK1/2 kinase activity.
Neuroprotection [5]	OGD/R-induced HT22 neurons; MCAO/R mouse model	Neuronal apoptosis; infarct volume; neurological scores.	Reduced apoptosis <i>in vitro</i> ; improved neurological function and reduced infarct size <i>in vivo</i> .

Representative Experimental Protocol: Anti-inflammatory Activity in Microglia

This protocol is adapted from studies investigating **purpurogallin's** effects in LPS-stimulated BV2 microglial cells [3] [4].

1. Cell Culture and Pre-treatment

- **Cell Line:** BV2 murine microglial cells.
- **Culture Conditions:** Maintain in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin/streptomycin at 37°C with 5% CO₂ [4].
- **Pre-treatment:** Pre-treat cells with various concentrations of **purpurogallin** (dissolved in DMSO, with final concentration <0.0005%) for 1 hour [3] [4].

2. Cell Stimulation

- Stimulate cells with **Lipopolysaccharide (LPS)** at a concentration of **0.5 μ g/mL** to induce inflammatory activation. Continue incubation for a set period (e.g., 24 hours for measuring secreted factors) [3] [4].

3. Assessment of Cytotoxicity

- **MTT Assay:** Post-treatment, incubate cells with MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution for 3 hours. Measure the absorbance of the formed formazan crystals at 540 nm to determine cell viability [3] [4].

4. Measurement of Inflammatory Mediators

- **Nitric Oxide (NO):** Mix culture supernatant with Griess reagent. Measure absorbance at 540 nm and determine nitrite concentration against a sodium nitrite standard curve [3] [4].
- **Prostaglandin E2 (PGE2):** Analyze PGE2 concentration in the culture supernatant using a commercial ELISA kit [3] [4].

5. Analysis of Gene and Protein Expression

- **mRNA Expression:** Extract total RNA and perform RT-PCR for iNOS, COX-2, TNF- α , and IL-1 β genes [4].
- **Protein Expression:** Analyze protein levels of iNOS, COX-2, and cytokines via western blotting or ELISA. Investigate pathway proteins (e.g., I κ B α , NF- κ B p65, phospho-Akt, phospho-MAPKs) using western blotting [3] [4].

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